

Application Notes and Protocols for Photodegradation of C.I. Acid Red 183

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Compound of Interest

Compound Name: C.I. Acid Red 183

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These application notes provide a comprehensive overview and detailed protocols for conducting photodegradation experiments on the azo dye **C.I. Acid Red 183**. The methodologies outlined below are synthesized from various studies and are intended to serve as a guide for researchers investigating the degradation of this and similar organic pollutants.

Introduction

C.I. Acid Red 183 is a synthetic azo dye widely used in the textile industry.^[1] Due to its complex aromatic structure, it is resistant to conventional wastewater treatment methods, posing a significant environmental concern. Advanced Oxidation Processes (AOPs), particularly heterogeneous photocatalysis using semiconductor materials like titanium dioxide (TiO₂), have shown great promise in degrading such recalcitrant organic compounds into less harmful substances.^{[2][3]} This document details the experimental procedures for the photocatalytic degradation of **C.I. Acid Red 183**.

Data Presentation: Summary of Experimental Parameters and Efficiency

The following table summarizes the key experimental parameters and degradation efficiencies for the photodegradation of C.I. Acid Red 18 (a closely related dye often used in studies) and

other similar acid dyes, providing a comparative overview of different experimental conditions.

Parameter	C.I. Acid Red 18	C.I. Acid Blue 113	C.I. Acid Red 88	Reference
Photocatalyst	TiO ₂ /Zeolite	ZnO-Ag	TiO ₂	[4],[5]
Catalyst Dosage	0.88 g/L	0.15 g/L	1.0 - 2.0 g/L	,
Initial Dye Conc.	Not Specified	40 mg/L	20 - 53 mg/L	
pH	6.5	8.0	3.0	,
Irradiation Source	Not Specified	UV Lamp	UV-C	,
Reaction Time	125 min	90 min	Not Specified	,
Degradation Efficiency	96.3%	~50%	>90%	,
Kinetic Model	Second-order	Pseudo-first-order	First-order	,

Experimental Protocols

Protocol 1: Photocatalytic Degradation of C.I. Acid Red 183 using TiO₂/Zeolite Nanocomposite

This protocol is based on the methodology for the degradation of C.I. Acid Red 18.

1. Materials and Reagents:

- **C.I. Acid Red 183** (Molecular Formula: C₁₆H₁₁ClN₄Na₂O₈S₂·xCr)
- Titanium Dioxide (TiO₂) nanoparticles
- Y-type Zeolite
- Distilled water

- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) for pH adjustment

2. Preparation of TiO₂/Zeolite Photocatalyst:

- Suspend 5 g of Y-type zeolite in 100 mL of distilled water and stir for 1 hour.
- Add 5 g of TiO₂ nanoparticles to the zeolite suspension.
- Continue stirring for an additional 2 hours.
- Separate the resulting precipitate by centrifugation.
- Wash the precipitate with distilled water.
- Dry the catalyst at 80°C for 10 hours.
- Calcine the dried powder at 600°C for 2 hours in a muffle furnace.
- Store the prepared photocatalyst in a desiccator.

3. Experimental Procedure:

- Prepare a stock solution of **C.I. Acid Red 183** in distilled water.
- In a batch reactor, add the desired concentration of the photocatalyst (e.g., 0.88 g/L) to the dye solution.
- Adjust the pH of the solution to the optimal value (e.g., pH 6.5) using dilute HCl or NaOH.
- Stir the suspension in the dark for a specific period (e.g., 30 minutes) to establish adsorption-desorption equilibrium.
- Irradiate the suspension with a suitable light source (e.g., UV lamp).
- Collect aliquots of the suspension at regular time intervals (e.g., every 15 minutes for up to 125 minutes).
- Centrifuge or filter the aliquots to remove the photocatalyst particles.

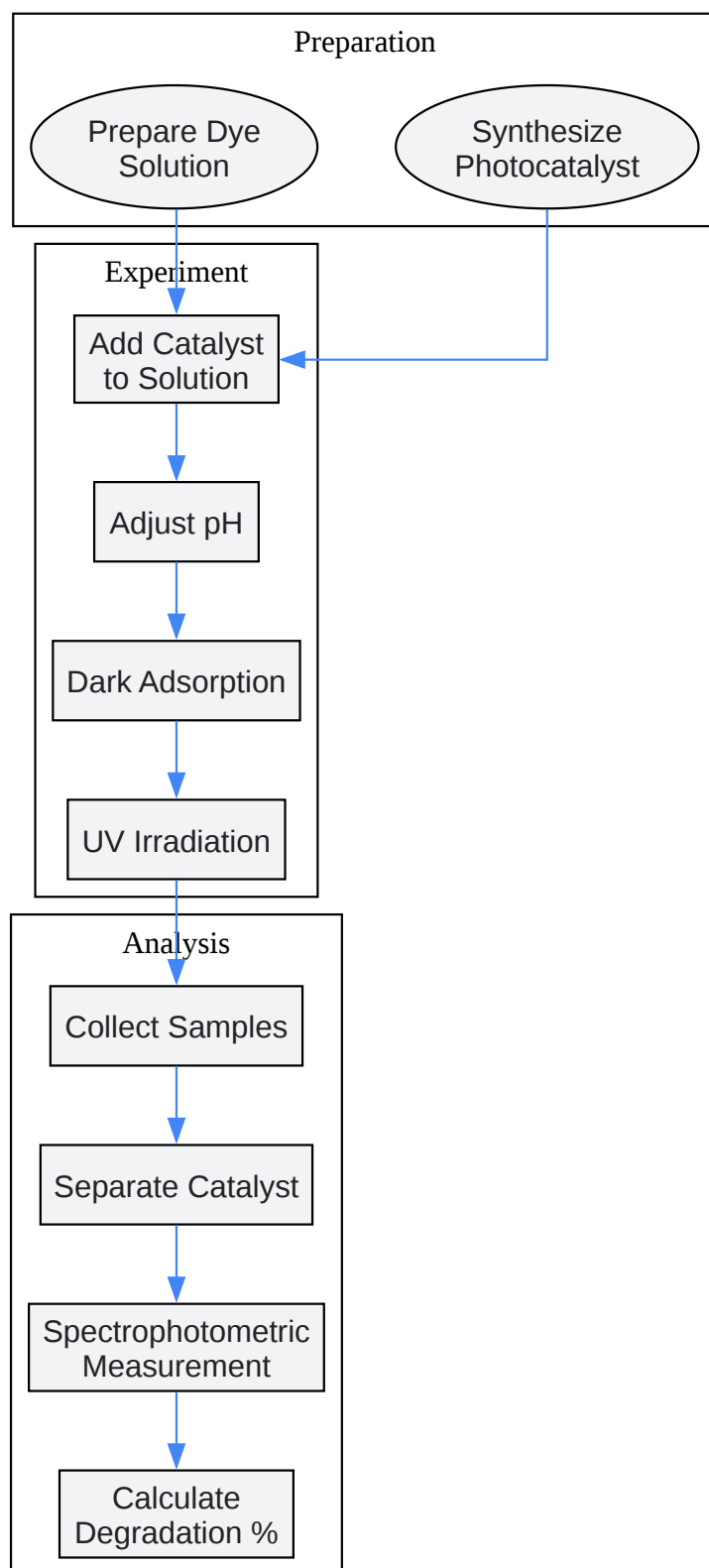
- Analyze the concentration of the remaining dye in the supernatant using a UV-Vis spectrophotometer at the maximum absorbance wavelength of the dye (around 505 nm for similar red dyes).

4. Data Analysis:

- Calculate the degradation efficiency (%) using the following formula: Degradation Efficiency (%) = $[(C_0 - C_t) / C_0] \times 100$ Where C_0 is the initial dye concentration and C_t is the dye concentration at time t.

Visualizations

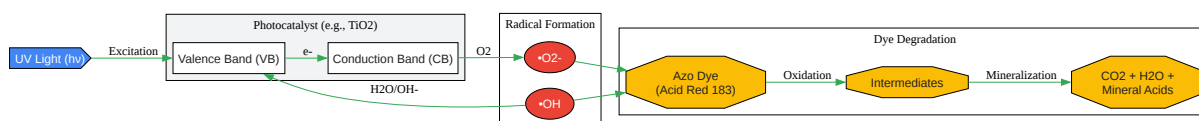
Experimental Workflow for Photodegradation



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Caption: Workflow for a typical photodegradation experiment.

Generalized Mechanism of Photocatalytic Degradation of Azo Dyes



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Caption: Photocatalytic degradation mechanism of azo dyes.

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